

O-Desethyl Azilsartan-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *O-Desethyl azilsartan-d4*

Cat. No.: *B15553694*

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An In-depth Review of its Synthesis, Analysis, and Application in Pharmacokinetic Studies

Introduction

O-Desethyl azilsartan-d4 is the deuterium-labeled stable isotope of O-Desethyl azilsartan, the major and pharmacologically inactive metabolite of the angiotensin II receptor blocker (ARB), azilsartan medoxomil.[1][2] Azilsartan medoxomil is a prodrug that is rapidly hydrolyzed to its active form, azilsartan, which is indicated for the treatment of hypertension.[1] The primary role of **O-Desethyl azilsartan-d4** is as an internal standard in bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the precise quantification of O-Desethyl azilsartan in biological matrices.[3] This technical guide provides a comprehensive overview of the available literature on **O-Desethyl azilsartan-d4**, focusing on its synthesis, analytical methodologies, and its application in pharmacokinetic research for professionals in drug development and related scientific fields.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **O-Desethyl azilsartan-d4** is presented in Table 1.

Property	Value	Reference(s)
IUPAC Name	2-oxo-3-[[4-[2-(5-oxo-4H-1,2,4-oxadiazol-3-yl)phenyl]phenyl]-2,3,5,6-d4]methyl]-1H-benzimidazole-4-carboxylic acid	
Synonyms	O-Desethyl azilsartan-d4, Azilsartan M-II-d4	
CAS Number	1442400-68-1	[4]
Molecular Formula	C ₂₃ H ₁₂ D ₄ N ₄ O ₅	[4]
Molecular Weight	432.42 g/mol	[4]
Appearance	Off-White to White Solid	[4]
Storage Conditions	2-8°C	[4]

Synthesis and Characterization

While specific, detailed protocols for the synthesis of **O-Desethyl azilsartan-d4** are not extensively published in peer-reviewed literature and are often proprietary, the general synthetic approach involves the introduction of deuterium atoms into the O-Desethyl azilsartan molecule. This is typically achieved through methods such as deuterium gas exchange reactions catalyzed by a metal, or by using deuterated starting materials or reagents in the final steps of the synthesis of the non-labeled compound.

A plausible synthetic route would involve the O-dealkylation of a deuterated azilsartan precursor. The synthesis of azilsartan itself has been described, and adaptation of such methods with deuterated intermediates would yield the desired labeled compound.

Characterization of **O-Desethyl azilsartan-d4** to confirm its identity and purity relies on standard analytical techniques, including:

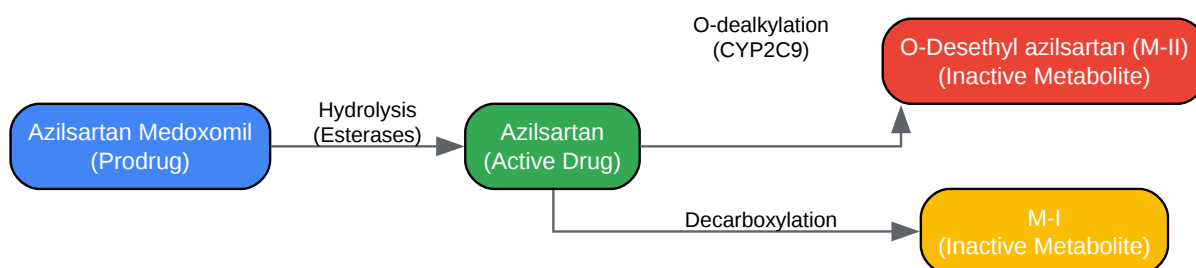
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR are used to confirm the molecular structure and the position of the deuterium labels. The absence of

proton signals at the deuterated positions is a key indicator.

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is employed to confirm the molecular weight and elemental composition, verifying the incorporation of four deuterium atoms.

Metabolism of Azilsartan and the Role of O-Desethyl Azilsartan

Azilsartan medoxomil is rapidly and completely hydrolyzed to its active moiety, azilsartan, in the gastrointestinal tract. Azilsartan is then metabolized in the liver primarily by the cytochrome P450 enzyme, CYP2C9, through O-dealkylation to form O-Desethyl azilsartan (also known as M-II).^{[1][2]} A minor metabolite, M-I, is formed via decarboxylation. Both M-I and M-II are pharmacologically inactive.^[1]



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Metabolic pathway of Azilsartan Medoxomil.

Experimental Protocols: Bioanalytical Method for O-Desethyl Azilsartan Quantification

The following is a representative experimental protocol for the quantification of O-Desethyl azilsartan in human plasma using LC-MS/MS with **O-Desethyl azilsartan-d4** as an internal standard. This protocol is based on established methods for the analysis of azilsartan and its metabolites.

1. Sample Preparation (Protein Precipitation)

- To 100 μ L of human plasma sample in a microcentrifuge tube, add 20 μ L of **O-Desethyl azilsartan-d4** internal standard working solution (concentration to be optimized, e.g., 100 ng/mL in methanol).
- Add 300 μ L of acetonitrile to precipitate plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge the samples at 13,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100 μ L of the mobile phase.
- Inject an aliquot (e.g., 5 μ L) into the LC-MS/MS system.

2. LC-MS/MS Conditions

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 μ m).
 - Mobile Phase: A gradient elution with Mobile Phase A (e.g., 0.1% formic acid in water) and Mobile Phase B (e.g., 0.1% formic acid in acetonitrile). The gradient program should be optimized to ensure adequate separation of the analyte from endogenous plasma components.
 - Flow Rate: 0.3 mL/min.
 - Column Temperature: 40°C.
- Mass Spectrometry (MS):
 - Ion Source: Electrospray Ionization (ESI) in positive ion mode.
 - Detection: Multiple Reaction Monitoring (MRM). The precursor and product ion transitions for O-Desethyl azilsartan and **O-Desethyl azilsartan-d4** need to be optimized.

Representative transitions are provided in Table 2.

- Ion Source Parameters: Optimized for maximum signal intensity (e.g., spray voltage, source temperature, gas flows).

Table 2: Representative MRM Transitions for O-Desethyl Azilsartan and **O-Desethyl Azilsartan-d4**

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
O-Desethyl azilsartan	429.1	To be determined empirically
O-Desethyl azilsartan-d4	433.1	To be determined empirically

3. Method Validation

The bioanalytical method should be validated according to regulatory guidelines (e.g., FDA, EMA) for the following parameters:

- Selectivity: Absence of interfering peaks at the retention times of the analyte and internal standard in blank plasma samples.
- Linearity: A calibration curve should be constructed by analyzing a series of plasma samples spiked with known concentrations of O-Desethyl azilsartan. The correlation coefficient (r^2) should be ≥ 0.99 .
- Accuracy and Precision: Determined by analyzing quality control (QC) samples at low, medium, and high concentrations on the same day (intra-day) and on different days (inter-day). The accuracy should be within $\pm 15\%$ of the nominal concentration, and the precision (%CV) should not exceed 15%.
- Matrix Effect: Assessed by comparing the response of the analyte in post-extraction spiked plasma samples to that in a neat solution.
- Recovery: The efficiency of the extraction procedure is determined by comparing the analyte response in pre-extraction spiked samples to that in post-extraction spiked samples.

- **Stability:** The stability of the analyte in plasma under various conditions (e.g., freeze-thaw cycles, short-term bench-top, long-term storage) should be evaluated.

Quantitative Data: Pharmacokinetics of O-Desethyl Azilsartan (M-II)

The following tables summarize the pharmacokinetic parameters of O-Desethyl azilsartan (M-II) from a clinical study involving subjects with mild and moderate hepatic impairment after single and multiple doses of azilsartan medoxomil.[5]

Table 3: Single-Dose Pharmacokinetic Parameters of O-Desethyl Azilsartan (M-II) in Subjects with Hepatic Impairment and Matched Controls

Parameter	Mild Hepatic Impairment (n=8)	Matched Control (n=8)	Moderate Hepatic Impairment (n=8)	Matched Control (n=8)
C _{max} (ng/mL)	318 ± 82.8	337 ± 111	288 ± 73.1	309 ± 86.5
T _{max} (h)	4.0 (2.0-8.0)	4.0 (3.0-6.0)	4.0 (2.0-8.0)	4.0 (3.0-8.0)
AUC _{0-∞} (ng·h/mL)	6790 ± 2140	4860 ± 1580	5820 ± 1500	5360 ± 1570
t _{1/2} (h)	11.8 ± 2.6	10.5 ± 2.3	11.1 ± 2.1	10.8 ± 2.5

Data are presented as mean ± SD for C_{max}, AUC, and t_{1/2}, and as median (range) for T_{max}.

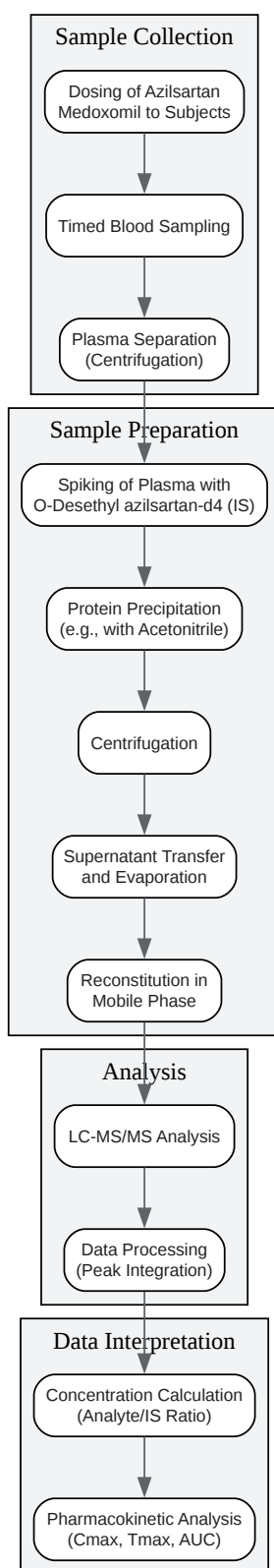
Table 4: Multiple-Dose Pharmacokinetic Parameters of O-Desethyl Azilsartan (M-II) in Subjects with Hepatic Impairment and Matched Controls

Parameter	Mild Hepatic Impairment (n=8)	Matched Control (n=8)	Moderate Hepatic Impairment (n=8)	Matched Control (n=8)
C _{max,ss} (ng/mL)	386 ± 117	352 ± 103	338 ± 81.6	329 ± 79.9
T _{max,ss} (h)	3.0 (2.0-6.0)	4.0 (2.0-6.0)	4.0 (2.0-6.0)	3.5 (2.0-6.0)
AUC _{t,ss} (ng·h/mL)	6090 ± 2150	4780 ± 1500	5200 ± 1360	4760 ± 1290

Data are presented as mean ± SD for C_{max} and AUC, and as median (range) for T_{max}.

Visualization of Experimental Workflow

The following diagram illustrates the typical workflow for a pharmacokinetic study involving the quantification of O-Desethyl azilsartan using **O-Desethyl azilsartan-d4** as an internal standard.



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Workflow for Pharmacokinetic Analysis.

Conclusion

O-Desethyl azilsartan-d4 is an essential tool for the accurate and precise quantification of the major metabolite of azilsartan medoxomil in pharmacokinetic and metabolic studies. Its use as an internal standard in LC-MS/MS methods allows for the reliable determination of O-Desethyl azilsartan concentrations in biological fluids, which is crucial for understanding the disposition of azilsartan in various populations. This technical guide has summarized the available information on the synthesis, characterization, and analytical application of **O-Desethyl azilsartan-d4**, providing researchers and drug development professionals with a valuable resource for their work.

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